

Application Notes and Protocols: Esterification of Alcohols with Acetoxyacetyl Chloride

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Compound of Interest

Compound Name: Acetoxyacetyl chloride

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Abstract

This document provides detailed application notes and protocols for the esterification of alcohols with **acetoxyacetyl chloride**. This reaction is a valuable method for the synthesis of acetoxyacetyl esters, which are important intermediates in the pharmaceutical and fine chemical industries. The protocols described herein are applicable to a range of alcohol substrates, including primary, secondary, and polyhydric alcohols. This guide includes information on the reaction mechanism, experimental procedures, purification techniques, and characterization of the resulting esters.

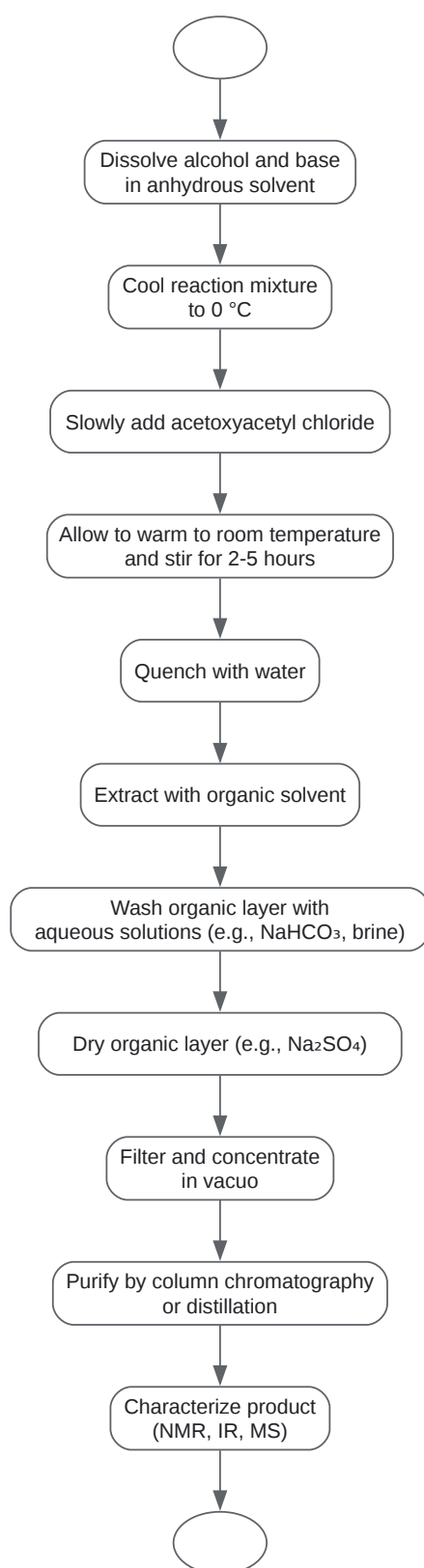
Introduction

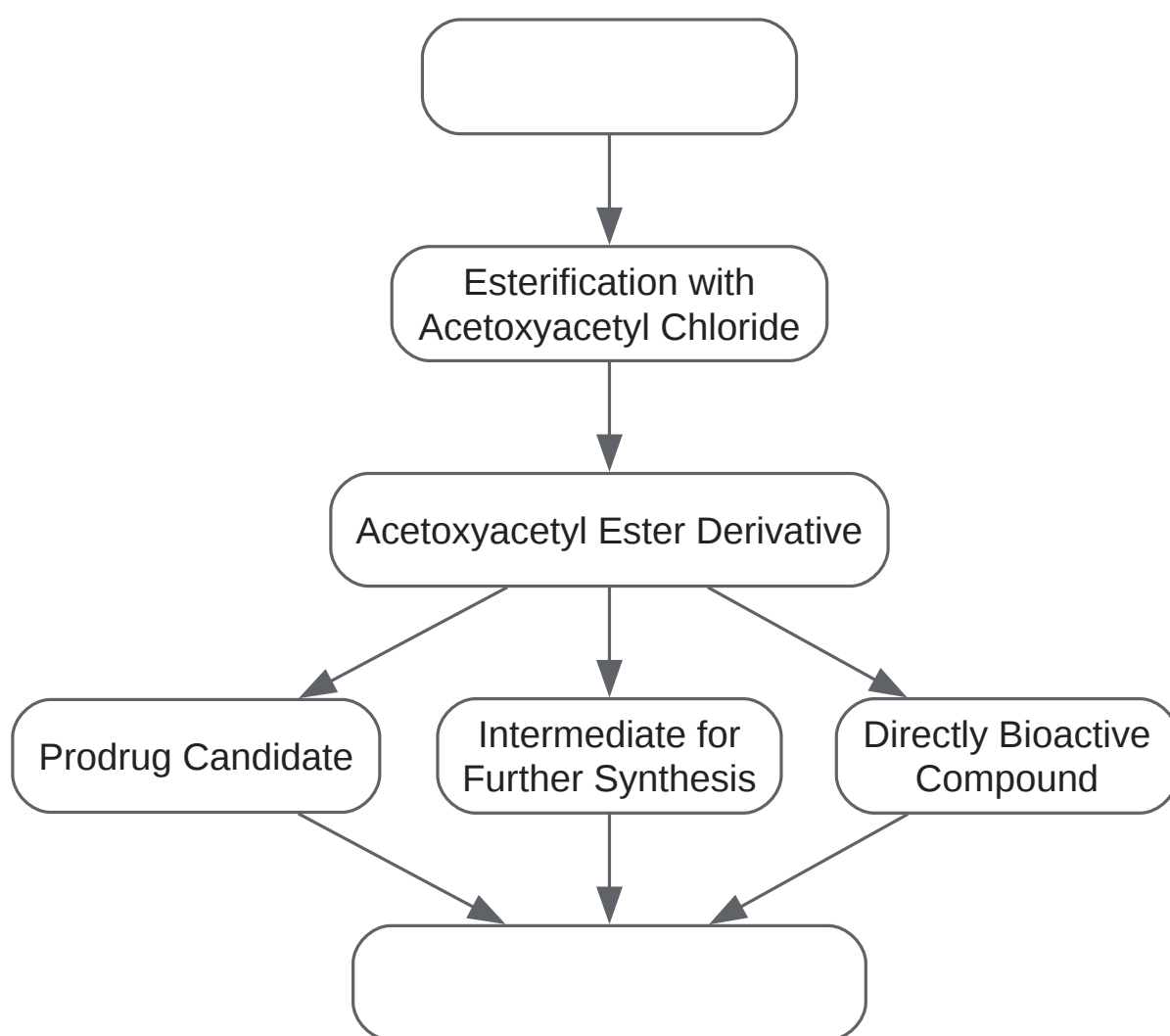
Acetoxyacetyl chloride is a reactive acyl chloride that serves as a key intermediate in a variety of organic syntheses.^[1] Its bifunctional nature, containing both a highly reactive acyl chloride and an acetoxy group, allows for the strategic introduction of the acetoxyacetyl moiety into target molecules.^[1] The esterification of alcohols with **acetoxyacetyl chloride** proceeds via a nucleophilic acyl substitution mechanism to yield the corresponding acetoxyacetyl esters. These esters are valuable precursors in the synthesis of pharmaceuticals, such as β -lactams and glycolylhydroxamic acids, and also find applications as specialty polymers and in the production of agrochemicals.^[1]

The reaction is typically rapid and exothermic, producing hydrogen chloride (HCl) as a byproduct.^[2] Therefore, the reaction is often carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the evolved HCl gas.

Reaction Mechanism

The esterification of an alcohol with **acetoxyacetyl chloride** is a classic example of nucleophilic acyl substitution. The reaction proceeds through an addition-elimination mechanism, as illustrated below.





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References

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- 2. WO2016009344A1 - Process for the production of chlorohydrins from glycerol and acyl chlorides - Google Patents [patents.google.com]
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